

# Discovery and history of 2-Methyl-8-quinolinyl benzenesulfonate

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## Compound of Interest

Compound Name: 2-Methyl-8-quinolinyl  
benzenesulfonate

Cat. No.: B291154

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## Technical Guide: 2-Methyl-8-quinolinyl benzenesulfonate

Disclaimer: Publicly available information regarding a detailed discovery, extensive historical timeline, and biological activity of **2-Methyl-8-quinolinyl benzenesulfonate** is limited. This compound is not a widely studied pharmaceutical agent with established signaling pathways. The following technical guide is based on information available within a specific patent for its application in materials science.

## Introduction

**2-Methyl-8-quinolinyl benzenesulfonate** is a chemical compound that has been synthesized for use in electronic devices. While a detailed history of its initial "discovery" in the traditional sense is not readily available, its preparation and application have been described in the context of organic light-emitting diodes (OLEDs). This guide provides an in-depth look at its synthesis and performance characteristics as documented in patent literature.

## Synthesis

The synthesis of **2-Methyl-8-quinolinyl benzenesulfonate** is a multi-step process starting from commercially available reagents. The key steps involve the synthesis of 2-methyl-8-hydroxyquinoline and its subsequent reaction with benzenesulfonyl chloride.

A detailed experimental protocol for the synthesis of 2-methyl-8-hydroxyquinoline, a precursor to the title compound, is outlined below.

Procedure:

- A solution is prepared by dissolving 8-hydroxyquinoline (1 equivalent) in a suitable solvent such as ethanol.
- The solution is cooled in an ice bath.
- A solution of methylmagnesium bromide (3 equivalents) in diethyl ether is added dropwise to the cooled solution of 8-hydroxyquinoline.
- The reaction mixture is stirred at room temperature for 12 hours.
- Upon completion, the reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel to yield 2-methyl-8-hydroxyquinoline.

The final product is synthesized by the reaction of 2-methyl-8-hydroxyquinoline with benzenesulfonyl chloride.

Procedure:

- 2-Methyl-8-hydroxyquinoline (1 equivalent) is dissolved in a suitable solvent such as pyridine.
- The solution is cooled to 0°C.
- Benzenesulfonyl chloride (1.1 equivalents) is added dropwise to the solution.

- The reaction mixture is stirred at room temperature for 4 hours.
- After the reaction is complete, the mixture is poured into ice water.
- The resulting precipitate is collected by filtration, washed with water, and dried.
- The crude product is purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford **2-Methyl-8-quinolinyl benzenesulfonate**.

## Application in Organic Light-Emitting Diodes (OLEDs)

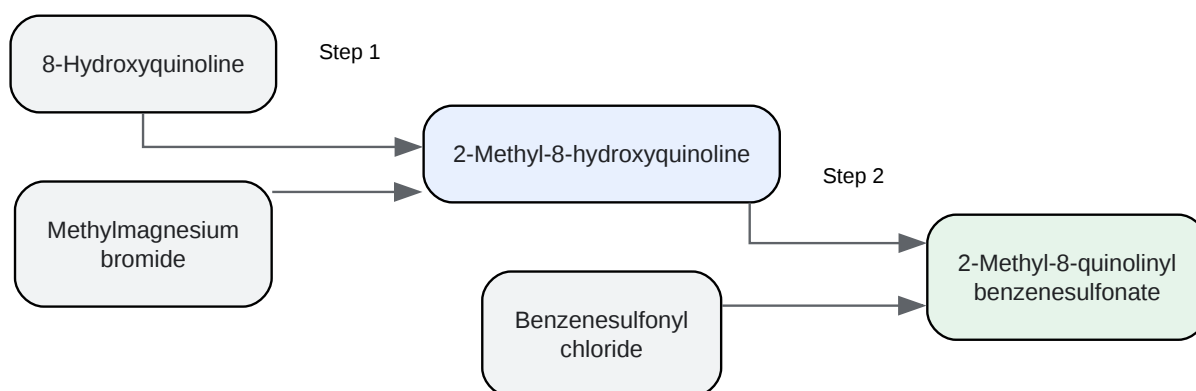
**2-Methyl-8-quinolinyl benzenesulfonate** has been investigated as a host material in the emitting layer of OLEDs. Its properties are tailored to facilitate efficient energy transfer to a dopant material, leading to light emission.

An OLED device was fabricated using **2-Methyl-8-quinolinyl benzenesulfonate** as a host material and a red-emitting dopant. The performance of this device is summarized in the table below.

Parameter	Value
Host Material	2-Methyl-8-quinolinyl benzenesulfonate
Dopant	Red-emitting complex
Applied Voltage (V)	10
Luminance (cd/m <sup>2</sup> )	1250
Current Efficiency (cd/A)	4.5
Power Efficiency (lm/W)	1.8
Emission Color	Red

## Visualizations

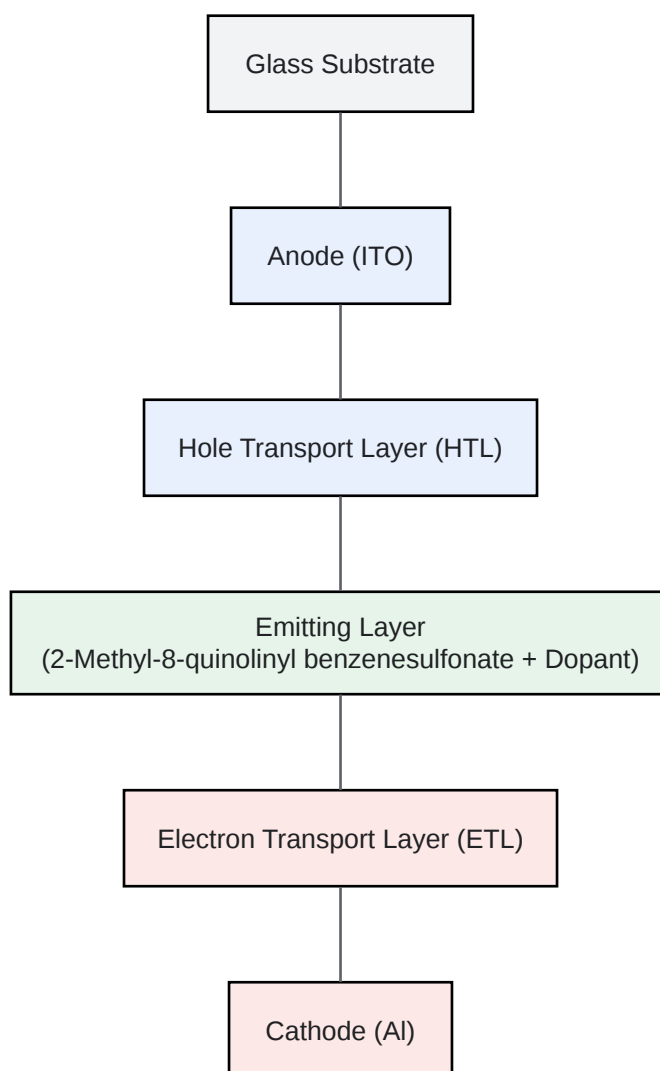
The following diagram illustrates the two-step synthesis process for **2-Methyl-8-quinolinyl benzenesulfonate**.



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Caption: Synthetic pathway for **2-Methyl-8-quinolinyl benzenesulfonate**.

This diagram shows a simplified structure of an OLED device incorporating **2-Methyl-8-quinolinyl benzenesulfonate**.



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Caption: Simplified architecture of the OLED device.

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